

Proper Disposal of 2-Methoxybenzophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Methoxybenzophenone

Cat. No.: B1295077

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Ensuring the safe and environmentally responsible disposal of chemical waste is a critical component of laboratory safety. This guide provides detailed procedures for the proper disposal of **2-Methoxybenzophenone**, a common UV-blocker in drug formulations, to assist researchers, scientists, and drug development professionals in maintaining a safe and compliant laboratory environment.

Physicochemical Properties and Safety Data

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **2-Methoxybenzophenone**.

Property	Value
Physical State	Powder Solid
Appearance	Off-white
Odor	Odorless
Melting Point/Range	62.5 - 65.00 °C / 144.5 - 149 °F[1]
Boiling Point/Range	150 - 160 °C / 302 - 320 °F @ 5 mmHg[1]
Flash Point	> 100 °C / > 212 °F[1][2]
Molecular Formula	C14 H12 O3[1]
Molecular Weight	228.25[1]

Disposal Procedures

The primary method for the disposal of **2-Methoxybenzophenone** is through a licensed chemical destruction facility. This can be achieved by controlled incineration with flue gas scrubbing to prevent the release of harmful substances into the atmosphere.[3] It is imperative that this material is not contaminated with water, foodstuffs, or feed and is not discharged into sewer systems.[3]

Contaminated Packaging:

Containers that have held **2-Methoxybenzophenone** should be triple-rinsed with an appropriate solvent.[3] The rinsate should be collected and disposed of as chemical waste. After thorough cleaning, the containers can be offered for recycling or reconditioning.[3] Alternatively, the packaging can be punctured to render it unusable for other purposes.[3]

Experimental Protocol: Small Spill Clean-up

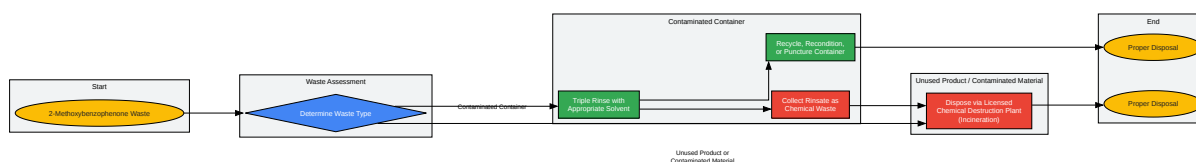
In the event of a small spill of **2-Methoxybenzophenone**, the following steps should be taken to ensure safety and proper containment:

- **Remove Ignition Sources:** Immediately eliminate all potential sources of ignition from the area.[4]
- **Personal Protective Equipment (PPE):** Before beginning cleanup, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a dust mask or respirator.
- **Dampen the Spill:** Carefully dampen the solid spill material with 60-70% ethanol to prevent dust from becoming airborne.[4]
- **Transfer to a Container:** Transfer the dampened material into a suitable, labeled container for chemical waste.[4]
- **Clean Remaining Material:** Use absorbent paper dampened with 60-70% ethanol to wipe up any remaining residue.[4]

- Decontaminate Surfaces: Wash all contaminated surfaces with 60-70% ethanol, followed by a thorough washing with a soap and water solution.[4]
- Package Contaminated Materials: Seal the used absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal as chemical waste.[4]
- Area Ventilation and Verification: Do not re-enter the contaminated area until a safety officer has verified that it has been properly cleaned.[4]

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **2-Methoxybenzophenone**.



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Caption: Workflow for the proper disposal of **2-Methoxybenzophenone** waste.

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